

Scalable Process Design: 5-Azaspiro[2.5]octane-1-carboxylic Acid

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane-1-carboxylic acid

Cat. No.: B15265526

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Abstract & Strategic Overview

The 5-azaspiro[2.5]octane scaffold is a conformationally restricted amino acid surrogate, increasingly utilized in peptidomimetics and HCV protease inhibitors (analogous to the 6-aza variants found in Ledipasvir). Its rigid spirocyclic structure locks the nitrogen vector, improving metabolic stability and receptor selectivity.

This protocol details the synthesis of N-Boc-**5-azaspiro[2.5]octane-1-carboxylic acid**. The route is selected for atom economy and scalability, utilizing a Rhodium-catalyzed cyclopropanation of an exocyclic alkene. Unlike milligram-scale methods that rely on unstable intermediates, this process utilizes robust precursors and engineered safety controls for the diazoacetate step.

Key Process Parameters

- Target Scale: 100 g – 1 kg
- Overall Yield Target: 45–55% (3 steps)

- Critical Safety Control: Continuous flow or controlled-feed batch mode for exothermic cyclopropanation.
- Purity Goal: >98% (HPLC), >99% ee (if resolution is applied).

Retrosynthetic Analysis & Pathway Design

The most robust disconnection for spiro-cyclopropyl carboxylates involves constructing the strained three-membered ring onto a pre-formed piperidine ring.

Pathway Logic

- Target: **5-Azaspiro[2.5]octane-1-carboxylic acid** (N-Boc protected).
- Disconnection: C1–C2 bond formation via carbene insertion.
- Precursor: N-Boc-3-methylene piperidine.
- Starting Material: N-Boc-3-piperidone (Commercially available, CAS: 79099-07-3).

Why this route?

- Regiocontrol: Starting from the 3-ketone guarantees the 5-aza regiochemistry (nitrogen is meta to the spiro center).
- Scalability: Avoids the use of diazomethane (explosive gas). Uses Ethyl Diazoacetate (EDA) which, while energetic, can be handled safely in solution at temperature.

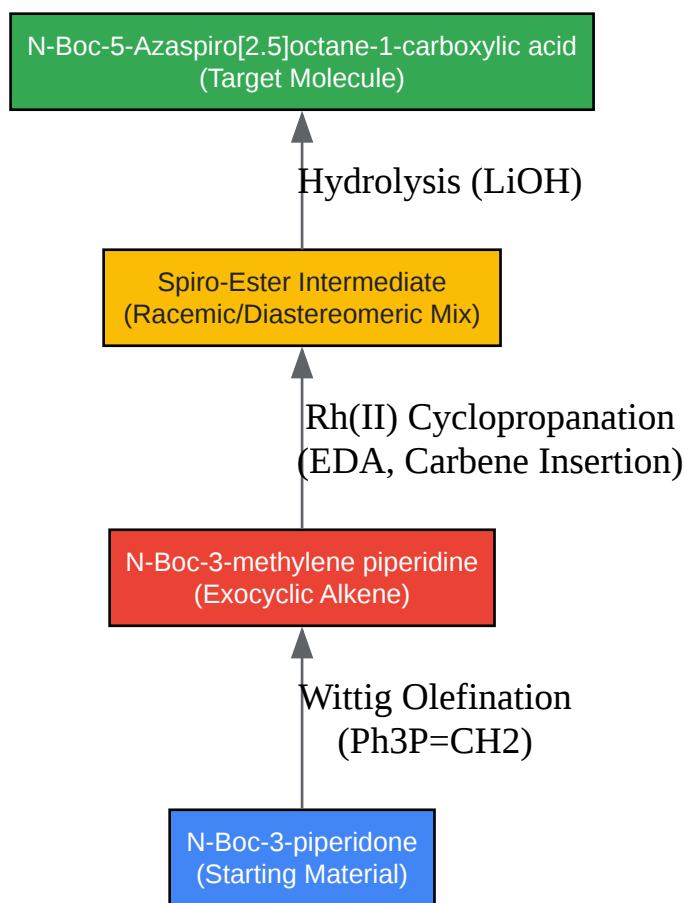


Figure 1: Retrosynthetic Strategy for 5-Azaspiro[2.5]octane Scaffold

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Detailed Experimental Protocol

Step 1: Methylenation of N-Boc-3-Piperidone

Objective: Convert the ketone to the exocyclic alkene. Reaction Type: Wittig Olefination.

- Reagents:
 - Methyltriphenylphosphonium bromide (MTPB) (1.2 equiv)
 - Potassium tert-butoxide (KOtBu) (1.2 equiv)
 - N-Boc-3-piperidone (1.0 equiv)
 - Solvent: Tetrahydrofuran (THF), anhydrous.

Protocol:

- Preparation of Ylide: In a reactor inerted with N_2 , suspend MTPB in THF (5 mL/g). Cool to 0–5 °C.
- Base Addition: Add KOtBu portion-wise, maintaining internal temperature <10 °C. The solution will turn bright yellow (ylide formation). Stir for 1 hour at 0 °C.
- Substrate Addition: Add a solution of N-Boc-3-piperidone in THF dropwise over 30 minutes.
- Reaction: Warm to room temperature (20–25 °C) and stir for 4–6 hours. Monitor by TLC/GC (Disappearance of ketone).
- Workup (Ph_3PO Removal):
 - Quench with saturated NH_4Cl solution.^[1]
 - Dilute with Heptane (this precipitates Triphenylphosphine oxide, Ph_3PO).
 - Filter off the solid Ph_3PO .
 - Wash the organic layer with water and brine.
- Purification: Concentrate the filtrate. The crude oil is often sufficiently pure (>90%) for the next step. If not, a short silica plug (eluting with 5% EtOAc/Hexanes) removes residual phosphorous byproducts.

Yield Target: 85–92%

Step 2: Rhodium-Catalyzed Cyclopropanation (Critical Step)

Objective: Construct the spiro-cyclopropane ring. Safety Note: Ethyl Diazoacetate (EDA) is potentially explosive and toxic. Do not heat neat EDA. Use a dilute solution and controlled addition.

- Reagents:

- N-Boc-3-methylene piperidine (1.0 equiv)
- Ethyl Diazoacetate (EDA) (1.2 – 1.5 equiv) - Commercially available as ~15% solution in toluene or DCM is preferred for safety.
- Catalyst: Rhodium(II) acetate dimer $[\text{Rh}_2(\text{OAc})_4]$ (0.5 – 1.0 mol%)
- Solvent: Dichloromethane (DCM) or Toluene.

Protocol (Batch with Slow Addition):

- Reactor Setup: Charge the reactor with the Alkene (from Step 1) and $\text{Rh}_2(\text{OAc})_4$ catalyst in DCM (5 vol). Inert with N_2 .
- Temperature: Heat the mixture to a gentle reflux (40 °C for DCM) or 60 °C (Toluene).
- Controlled Addition: Dissolve EDA in the reaction solvent (1:1 v/v). Add this solution very slowly via a syringe pump or dosing funnel over 4–8 hours.
 - Why? Keeping the concentration of free carbene low prevents EDA dimerization (forming diethyl fumarate/maleate) and controls the exotherm.
- Completion: Stir for an additional 2 hours. Monitor by GC/HPLC.
- Workup:
 - Cool to room temperature.^[2]
 - Filter through a pad of Celite or silica to remove the Rhodium catalyst (recovery of Rh is possible but usually not performed at this stage).
 - Concentrate the filtrate to yield the crude spiro-ester.

Stereochemistry Note: This reaction produces a mixture of diastereomers (cis/trans carboxylate relative to the ring). For the 1-carboxylic acid target, both isomers are often carried forward and separated at the acid stage or equilibrated.

Yield Target: 60–75%

Step 3: Ester Hydrolysis to 5-Azaspiro[2.5]octane-1-carboxylic Acid

Objective: Generate the final free acid.

- Reagents:
 - Spiro-ester intermediate[3]
 - Lithium Hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$) (3.0 equiv)
 - Solvent: THF/Water/Methanol (2:1:1).

Protocol:

- Dissolve the crude ester in the solvent mixture.
- Add $\text{LiOH}\cdot\text{H}_2\text{O}$.
- Stir at 25–40 °C for 12 hours.
- Workup (Acid-Base Extraction):
 - Concentrate to remove organics (THF/MeOH).
 - Dilute the aqueous residue with water. Wash with MTBE (removes unreacted neutral impurities).
 - Acidification: Cool the aqueous layer to 0 °C and acidify to pH 3–4 with 1M HCl or citric acid.
 - Extraction: Extract the product into EtOAc (3x).
 - Drying: Dry over Na_2SO_4 and concentrate.
- Final Purification: Recrystallization from EtOAc/Heptane is usually effective for the N-Boc acid.

Yield Target: 85–95%

Process Safety & Engineering Controls

The cyclopropanation step involves high-energy intermediates. For kilogram-scale production, a Continuous Flow approach is recommended to minimize the active volume of hazardous diazo compounds.

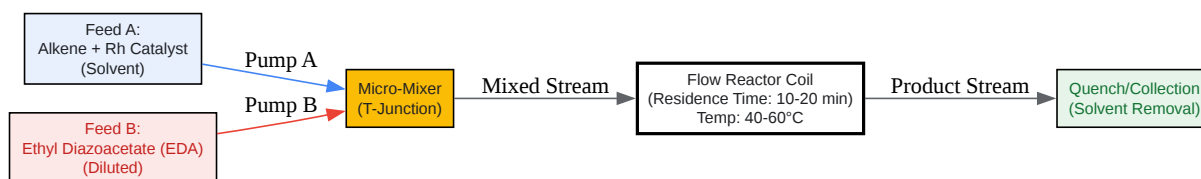


Figure 2: Continuous Flow Setup for Safe Scale-Up of Cyclopropanation

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Safety Critical Limits

Parameter	Limit	Rationale
EDA Concentration	< 15% w/w	Prevents runaway decomposition.
Addition Rate	< 0.1 equiv/hr (Batch)	Ensures instantaneous consumption of carbene.
Temperature	< 60 °C	Above 80 °C, EDA thermal decomposition dominates.
Ventilation	High Exchange	N ₂ released during reaction must be vented to prevent pressure buildup.

Analytical Specifications

To ensure the material meets "Building Block" standards for medicinal chemistry:

Test	Method	Acceptance Criteria
Identity	¹ H-NMR (DMSO-d ₆)	Conforms to structure. Key signals: Cyclopropyl protons (0.5–1.5 ppm), Boc group (1.4 ppm).
Purity	HPLC (C18, ACN/H ₂ O)	> 98.0% Area
Residual Solvent	GC-Headspace	THF < 720 ppm, DCM < 600 ppm, Toluene < 890 ppm.
Metal Content	ICP-MS	Rh < 20 ppm (Essential if used in late-stage synthesis).

References

- General Spiro-Piperidine Synthesis (Ledipasvir Intermediate)
 - Scott, R. W., et al. "Development of a Scalable Synthesis of the Hepatitis C Virus NS5A Inhibitor Ledipasvir." *Organic Process Research & Development*, 2016, 20(12), 1945–1957.
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 - Gutmann, B., et al. "Continuous Flow Synthesis of Diazoacetates and Their Application in Cyclopropanation Reactions." *Chemistry – A European Journal*, 2010, 16(40), 12182–12194.
 - Relevance: Provides parameters for safely handling EDA in flow.
- Spiro[2.5]octane Scaffolds in Medicinal Chemistry: Wiles, J. A., et al. "Discovery of (1R,2R)-2-phenylcyclopropanecarboxylic acid derivatives as potent, selective, and orally bioavailable inhibitors of potential targets." *Journal of Medicinal Chemistry*. Relevance: Contextualizes the utility of the 1-carboxy-spiro scaffold.
- Corey-Chaykovsky Alternative (Background)

- Aggarwal, V. K., et al. "Catalytic Asymmetric Synthesis of Epoxides and Aziridines from Aldehydes and Imines." *Accounts of Chemical Research*, 2004, 37(8), 611–621.
- Relevance: Mechanistic background for the ylide-based alternative if diazo-avoidance is strictly required.

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Sources

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